

Why is Savvy not finding relevant papers?

Author: BenchChem Technical Support Team. **Date:** December 2025

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Savvy Technical Support Center

Welcome to the **Savvy** Technical Support Center. Here you will find troubleshooting guides and frequently asked questions to help you find the most relevant papers for your research.

Troubleshooting Guide: Why am I not finding relevant papers?

This guide will walk you through a systematic process to refine your search strategy and improve the quality of your search results.

Question: I'm getting too many irrelevant results. How can I narrow my search?

Answer:

An overly broad search is a common reason for irrelevant results. Here are several strategies to narrow your focus:

- **Refine Your Keywords:** Start by breaking down your research topic into key concepts.^[1] For each concept, brainstorm specific keywords and phrases. Consider using more precise terminology, including synonyms and related terms.^{[1][2]}
- **Utilize Boolean Operators:** Use the "AND" operator to combine different concepts and narrow your results. For example, searching for "cancer therapy" AND "immunotherapy" will only return papers that contain both terms.

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- Use Quotation Marks for Exact Phrases: To search for an exact phrase, enclose it in quotation marks.^[3]^[4] For instance, searching for "gene expression analysis" will yield more targeted results than searching for the words individually.^[4]

Question: I'm not finding enough papers. How can I broaden my search?

Answer:

If your search is yielding too few results, you may need to broaden your search terms or adjust your strategy.

- Use Broader Keywords: If you're using very specific terms, try more general ones. Brainstorm broader concepts related to your topic.^[5]
- Incorporate Synonyms and Related Terms: Use the "OR" operator to include synonyms or related concepts in your search. For example, a search for "(cancer OR oncology) AND (treatment OR therapy)" will broaden your results.
- Check Different Databases: **Savvy** searches across multiple databases, but you can also select specific ones to search within. Ensure you have selected all the relevant databases for your field of study.^[1]^[6] Different databases may have unique content.^[6]
- Review Seminal Papers: Find a highly cited, pivotal paper in your field and examine the keywords and terminology it uses.^[6] This can provide valuable insights into how to structure your own searches.

Question: My search results are not up-to-date. How can I find the latest research?

Answer:

To ensure you are finding the most current research, you can use the following techniques:

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- Sort by "Most Recent": On the search results page, use the sorting options to display the most recently published papers first.

- Set Up Search Alerts: **Savvy** allows you to save your search queries and set up email alerts for new publications that match your criteria. This is an excellent way to stay current with the latest research in your field.

Experimental Protocol: Conducting a Systematic Literature Search

This protocol outlines a systematic approach to conducting a literature search to ensure comprehensive and reproducible results.

Objective: To identify all relevant scholarly literature on a specific research question.

Materials:

- Access to the **Savvy** search platform
- A spreadsheet or document for tracking search terms and results

Procedure:

- Define Your Research Question: Formulate a clear and concise research question that will guide your search.[\[1\]](#)
- Identify Key Concepts: Break down your research question into its core concepts.[\[1\]](#)
- Brainstorm Keywords: For each key concept, create a list of keywords, including synonyms, and related terms.[\[1\]](#)[\[2\]](#)
- Develop a Search Strategy:
 - Combine your keywords using Boolean operators (AND, OR).
 - Use parentheses to group terms and control the order of operations.[\[2\]](#)
 - Use quotation marks for exact phrases.[\[3\]](#)[\[4\]](#)
- Select Databases: Choose the most appropriate databases for your subject area.[\[1\]](#)[\[6\]](#)

- Execute the Search: Run your search in the selected databases.
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- Track Your Searches: Keep a detailed record of the databases searched, the keywords used, and the number of results for each search.[6] This is crucial for reproducibility.[6]
- Review and Select Papers: Screen the titles and abstracts of the search results to identify relevant papers.
- Document Your Findings: Save the relevant papers and document your final search strategy.

Frequently Asked Questions (FAQs)

Q1: Why am I seeing duplicate results from different databases?

A1: **Savvy**'s federated search queries multiple databases simultaneously, and there can be overlap in their content.[6] **Savvy** attempts to de-duplicate results, but some duplicates may still appear.

Q2: How can I find papers from a specific journal?

A2: Use the "Advanced Search" feature and enter the journal title in the "Publication Title" or "Journal Name" field.

Q3: Can I search for papers by a specific author?

A3: Yes, use the "Author" field in the "Advanced Search" to search for papers by a specific author.

Q4: How can I find papers that have cited a specific article?

A4: Find the article in **Savvy** and look for a "Cited by" or "Citations" link. This will show you a list of papers that have cited the article.

Q5: The full text of an article is not available. How can I access it?

A5: If the full text is not directly available through **Savvy**, check if your institution has a subscription to the journal. You may also be able to request the article through your library's interlibrary loan service.

Data Presentation: Comparison of Search Strategies

The following table illustrates how different search strategies can impact your search results. The example search is for research on "the role of microRNA in breast cancer metastasis."

Search Strategy	Example Query	Potential Outcome
Broad Search	microRNA breast cancer metastasis	High number of results, many irrelevant papers.
Boolean Search	("microRNA" OR "miRNA") AND ("breast cancer" OR "mammary carcinoma") AND "metastasis"	More relevant results, but still may be a large number.
Phrase Searching	"microRNA" AND "breast cancer metastasis"	Highly targeted results, but may miss relevant papers that use different phrasing.
Advanced Search	("microRNA" OR "miRNA") AND ("breast cancer") AND ("metastasis") with a date filter for the last 5 years and a filter for "Review" articles.	A manageable number of highly relevant, recent review articles on the topic.

Visualizing the Troubleshooting Workflow

The following diagram illustrates the logical steps to take when you are not finding relevant papers in **Savvy**.

Caption: Troubleshooting workflow for **Savvy** search issues.

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- To cite this document: BenchChem. [Why is Savvy not finding relevant papers?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206873#why-is-savvy-not-finding-relevant-papers]

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